

Gallocyanine Powder: A Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Gallocyanine*

CAS No.: *1562-85-2*

Cat. No.: *B075355*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety and handling information for **Gallocyanine** powder, a synthetic dye used in staining protocols and biochemical research. The following sections detail the potential hazards, recommended handling procedures, and emergency measures to ensure the safe and effective use of this compound in a laboratory setting.

Hazard Identification and Classification

Gallocyanine powder is classified as harmful if swallowed.^[1] While comprehensive toxicological data is limited, it is prudent to handle this compound with care, assuming potential for skin and eye irritation upon contact.

GHS Hazard Statements

- H302: Harmful if swallowed.^[1]

Precautionary Statements

- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P330: Rinse mouth.
- P501: Dispose of contents/container to an approved waste disposal plant.

Quantitative Toxicological Data

The following table summarizes the available quantitative toxicological and bioactivity data for **Gallocyanine**. It is important to note that publicly available, detailed experimental reports for **Gallocyanine** are scarce.

Data Point	Value	Species	Test Guideline	Source
Acute Oral Toxicity (LD50)	> 500 mg/kg	Rat	Not Specified	[1]
IC50 (DKK1/LRP6 Interaction)	~3 µM	In vitro	Not Applicable	[2]

Experimental Protocols

While specific, detailed experimental reports on the toxicology of **Gallocyanine** are not readily available in the public domain, this section outlines the standard methodologies that would be employed for key toxicological assessments, based on internationally recognized guidelines.

Acute Oral Toxicity Study (Based on OECD Guideline 423)

Objective: To determine the acute oral toxicity of a substance.

Methodology:

- Test Animals: Healthy, young adult rats (e.g., Sprague-Dawley strain), typically females as they are often more sensitive.
- Housing and Acclimatization: Animals are housed in controlled conditions (temperature, humidity, light cycle) and acclimatized for at least 5 days before the study.
- Dosing:
 - A single dose of the test substance is administered by oral gavage.
 - The starting dose is selected from one of four fixed levels: 5, 50, 300, or 2000 mg/kg body weight.
 - The choice of starting dose is based on any existing information about the substance's toxicity.
- Observation:
 - Animals are observed for mortality, clinical signs of toxicity (e.g., changes in skin, fur, eyes, and behavior), and body weight changes.
 - Observations are conducted frequently on the day of dosing and at least daily thereafter for 14 days.
- Endpoint: The primary endpoint is mortality. The study allows for the classification of the substance into a GHS hazard category based on the observed mortality at different dose levels.

Dermal Irritation/Corrosion Study (Based on OECD Guideline 404)

Objective: To assess the potential of a substance to cause skin irritation or corrosion.

Methodology:

- Test Animals: Healthy, young adult albino rabbits.

- **Test Site Preparation:** The fur on the dorsal area of the trunk of the animal is clipped 24 hours before the test.
- **Application:**
 - A small amount (0.5 g for solids) of the test substance is applied to a small area of the skin (approximately 6 cm²) and covered with a gauze patch and non-irritating tape.
 - The exposure duration is typically 4 hours.
- **Observation:**
 - After the exposure period, the patch is removed, and the skin is gently cleaned.
 - The skin is examined for signs of erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.
- **Scoring:** The severity of the skin reactions is scored according to a standardized system. The mean scores for erythema and edema are used to classify the substance's irritation potential.

Eye Irritation/Corrosion Study (Based on OECD Guideline 405)

Objective: To determine the potential of a substance to cause eye irritation or corrosion.

Methodology:

- **Test Animals:** Healthy, young adult albino rabbits.
- **Application:**
 - A single dose (0.1 g for solids) of the test substance is instilled into the conjunctival sac of one eye of the rabbit.
 - The eyelids are held together for a few seconds to prevent loss of the material. The other eye serves as an untreated control.
- **Observation:**

- The eyes are examined for reactions in the cornea, iris, and conjunctiva at 1, 24, 48, and 72 hours after application.
- Scoring: The severity of the ocular lesions is scored using a standardized system. The scores are used to classify the substance's irritation potential.

Safe Handling and Storage

Adherence to proper handling and storage procedures is paramount to minimize exposure and ensure laboratory safety.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles or a face shield.
- Skin Protection: Wear impervious gloves (e.g., nitrile rubber) and a lab coat.
- Respiratory Protection: If handling large quantities or if dust is generated, use a NIOSH-approved respirator with a particulate filter.

Handling Procedures

- Handle **Gallocyanine** powder in a well-ventilated area, preferably in a chemical fume hood.
- Avoid generating dust. Use non-sparking tools for handling.
- Avoid contact with skin, eyes, and clothing.
- Do not breathe dust.
- Wash hands thoroughly after handling.

Storage

- Store in a tightly closed container in a dry and well-ventilated place.
- Keep away from incompatible materials such as strong oxidizing agents.

First Aid Measures

In the event of exposure, follow these first aid procedures:

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
- In Case of Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.
- In Case of Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

Spill and Disposal Procedures

Spill Response

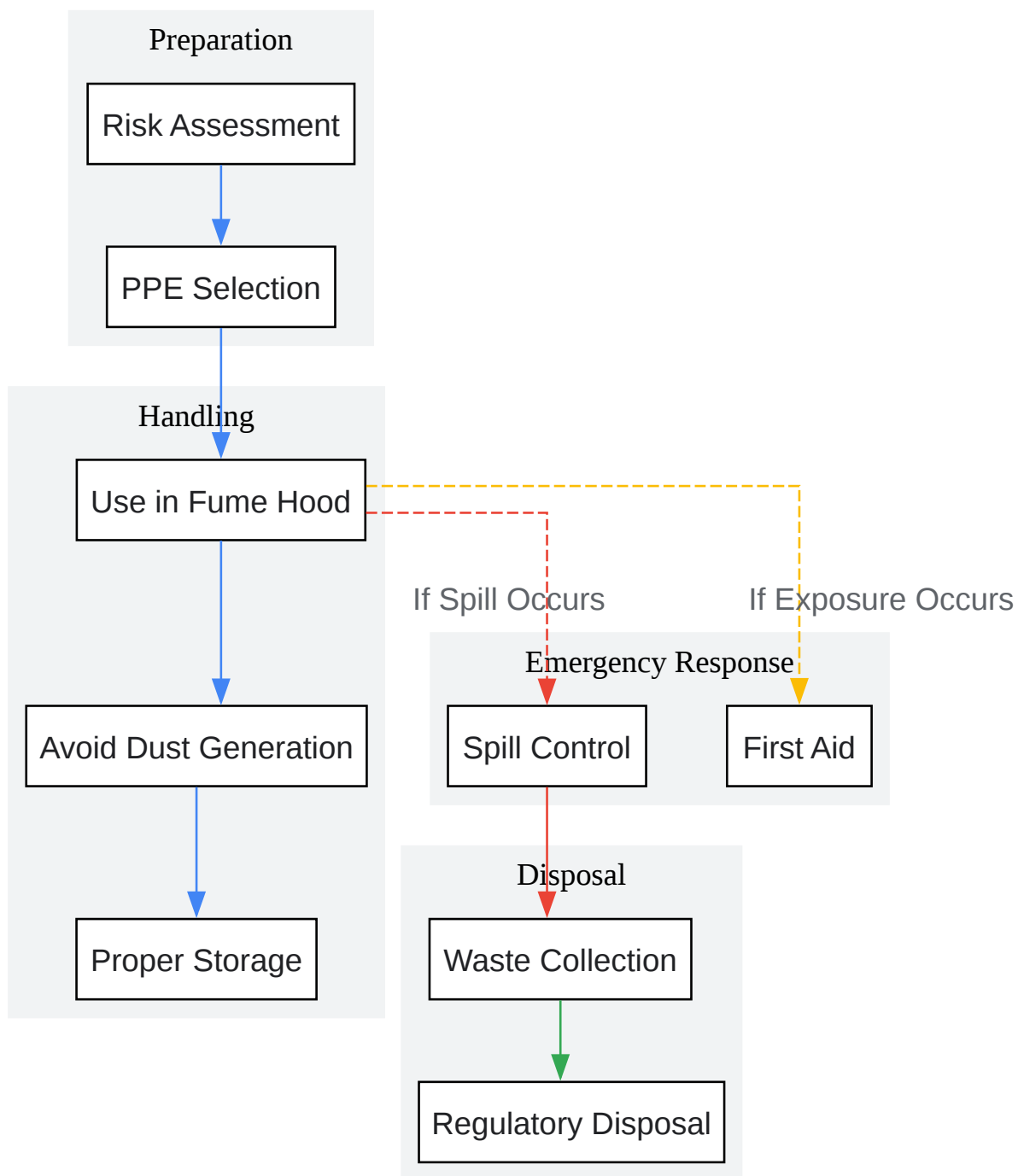
- Evacuate personnel from the spill area.
- Wear appropriate PPE.
- Avoid breathing dust.
- Carefully sweep up the spilled powder and place it into a suitable, labeled container for disposal.
- Clean the spill area with a wet cloth or paper towels to avoid generating dust.

Waste Disposal

- Dispose of waste in accordance with local, state, and federal regulations.
- Do not allow the material to enter drains or waterways.

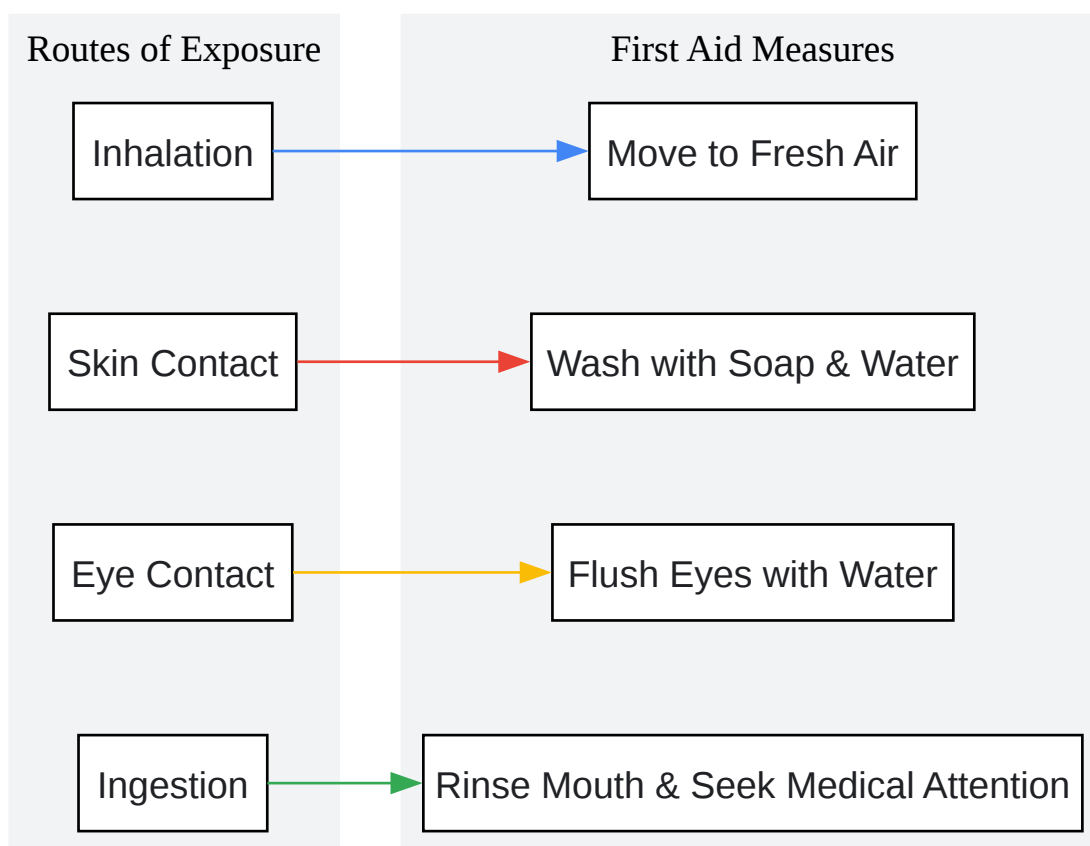
Visualizations

The following diagrams illustrate key safety and logical relationships for handling **Gallocyanine** powder.



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Caption: Workflow for the safe handling of **Gallocyanine** powder.



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Caption: Potential exposure routes and corresponding first aid.

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References

- 1. chemwhat.com [chemwhat.com]
- 2. caymanchem.com [caymanchem.com]
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